

Introduction: Understanding the Role of 2-Iodophenol

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Compound of Interest

Compound Name: 2-Iodophenol

CAS No.: 30587-23-6

Cat. No.: B7767536

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2-Iodophenol (ortho-iodophenol) is an aromatic organic compound with the chemical formula $\text{IC}_6\text{H}_4\text{OH}$.^[1] It presents as a light cream to yellow crystalline solid that melts near room temperature.^{[1][2]} As a substituted phenol, the introduction of an iodine atom onto the benzene ring significantly influences its chemical reactivity and physical properties compared to phenol itself.^[2] This compound is a valuable precursor and building block in various synthetic applications, including the synthesis of pharmaceuticals, agrochemicals, and complex heterocyclic structures like 2-phenylbenzofuran.^{[2][3][4]} Its utility in organic synthesis, particularly in coupling reactions where the iodine is substituted, makes a thorough understanding of its solubility paramount for reaction design, purification, and formulation.^{[1][3]}

This guide provides a detailed examination of the solubility of **2-iodophenol** in various organic solvents, grounded in the principles of intermolecular forces. It offers both a theoretical framework and practical, field-proven methodologies for solubility determination, tailored for researchers, chemists, and formulation scientists.

Physicochemical Properties of 2-Iodophenol

A molecule's solubility is intrinsically linked to its physical and chemical properties. The key properties of **2-iodophenol** are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₅ IO	[3][5]
Molecular Weight	220.01 g/mol	[3][6]
Appearance	Light cream to yellow crystalline solid/powder	[2][3]
Melting Point	37-43 °C	[3][7]
Boiling Point	186-187 °C (at 160 mmHg)	[3][7]
Density	~1.947 g/mL at 25 °C	[3][4]
pKa	8.51 (at 25 °C)	[1][4]

The presence of a hydroxyl (-OH) group and a large, polarizable iodine atom on the benzene ring makes **2-iodophenol** a polar molecule capable of engaging in a variety of intermolecular interactions, which are the primary determinants of its solubility.

The Theoretical Basis of Solubility: Intermolecular Forces

The principle of "like dissolves like" is the cornerstone of predicting solubility.[8][9] This means substances with similar polarities and intermolecular forces tend to be soluble in one another. For **2-iodophenol**, three primary forces are at play:

- **Hydrogen Bonding:** The hydroxyl group is the most significant feature, acting as both a hydrogen bond donor (via the hydrogen atom) and a hydrogen bond acceptor (via the lone pairs on the oxygen atom). This allows for strong interactions with polar protic solvents like alcohols.[2][9]
- **Dipole-Dipole Interactions:** The electronegativity difference between oxygen, iodine, and carbon atoms creates a permanent molecular dipole. This allows **2-iodophenol** to interact favorably with other polar molecules (both protic and aprotic).[9]

- **London Dispersion Forces:** These temporary, induced dipoles exist in all molecules. The large electron cloud of the iodine atom and the π -system of the benzene ring make **2-iodophenol** highly polarizable, leading to significant dispersion forces. These forces are crucial for its interaction with non-polar and weakly polar solvents.[9]

The interplay of these forces dictates the solubility profile of **2-iodophenol** across different solvent classes.

Caption: Intermolecular interactions governing **2-iodophenol** solubility.

Qualitative Solubility Profile

Based on its molecular structure, **2-iodophenol** exhibits a predictable pattern of solubility.

- **High Solubility:** It is easily soluble in polar organic solvents such as ethanol and diethyl ether. [3][10][11] This is due to the strong hydrogen bonding and dipole-dipole interactions between the phenolic hydroxyl group and the solvent molecules.
- **Moderate to Slight Solubility:** In solvents of intermediate polarity, such as chloroform and ethyl acetate, it is described as slightly soluble.[4] While these solvents can engage in dipole-dipole interactions, they lack the strong hydrogen-bonding capability of alcohols.
- **Low Solubility/Insolubility:** **2-iodophenol** is less soluble in non-polar solvents like hexane or benzene.[2] In these cases, the energy required to break the solute-solute and solvent-solvent interactions is not sufficiently compensated by the weak London dispersion forces formed between the solute and solvent.
- **Aqueous Solubility:** It is slightly soluble in water.[3][4][10] The polar hydroxyl group allows for some interaction with water, but the large, non-polar iodinated benzene ring is hydrophobic, limiting overall solubility.[12] However, its solubility in aqueous solutions is highly pH-dependent. In basic solutions ($\text{pH} > \text{pK}_a$ of 8.51), it deprotonates to form the 2-iodophenoxide ion, which is significantly more soluble due to ion-dipole interactions.[2][4]

Experimental Protocol: Equilibrium Solubility Determination

To obtain precise, quantitative solubility data, the equilibrium shake-flask method is a robust and widely accepted standard.^{[13][14]} This protocol is a self-validating system, ensuring that true thermodynamic equilibrium is achieved.

Objective: To determine the saturation concentration of **2-iodophenol** in a selected organic solvent at a controlled temperature (e.g., 25 °C).

Materials:

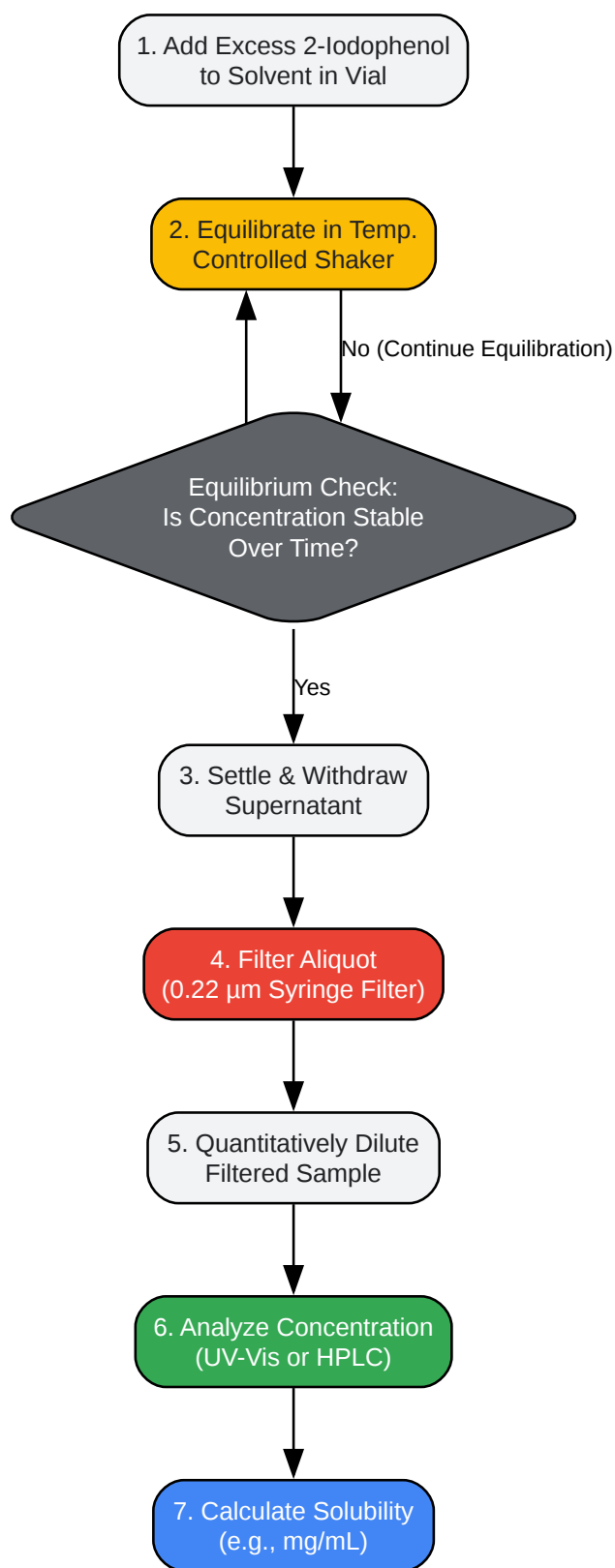
- High-purity **2-iodophenol** (≥98%)
- Analytical grade organic solvent
- Temperature-controlled orbital shaker or water bath
- Scintillation vials or sealed flasks
- Analytical balance (±0.1 mg)
- Calibrated pipettes and volumetric flasks
- Syringe filters (e.g., 0.22 µm PTFE for organic solvents)
- UV-Vis Spectrophotometer or HPLC system with a validated analytical method

Methodology:

- Preparation of Standard Curve (Self-Validation Step 1):
 - Prepare a series of standard solutions of **2-iodophenol** of known concentrations in the chosen solvent.
 - Measure the absorbance (UV-Vis) or peak area (HPLC) for each standard.
 - Plot a calibration curve of absorbance/peak area versus concentration. The linearity of this curve ($R^2 > 0.999$) validates the analytical method's accuracy within the tested range.
- Sample Preparation:

- Add an excess amount of solid **2-iodophenol** to a vial. The key is to ensure a solid phase remains after equilibrium is reached, confirming saturation. A general starting point is to add ~50-100 mg of solute to 5 mL of solvent.
- Seal the vials tightly to prevent solvent evaporation.
- Equilibration (Core of the Experiment):
 - Place the vials in the temperature-controlled shaker set to the desired temperature (e.g., 25.0 ± 0.5 °C).
 - Agitate the samples at a constant speed. The agitation ensures maximum contact between the solute and solvent, accelerating the path to equilibrium.
 - Causality Check: Equilibrium is a state where the rate of dissolution equals the rate of precipitation. To ensure this state is reached, a time-point study is critical. Samples should be taken at various intervals (e.g., 12, 24, 48, and 72 hours).
- Sampling and Analysis:
 - After the designated time, stop agitation and allow the vials to stand undisturbed in the temperature bath for at least 2-4 hours for the excess solid to settle.
 - Carefully withdraw an aliquot of the clear supernatant using a pipette.
 - Immediately filter the aliquot through a syringe filter into a clean vial. This step is crucial to remove any undissolved microcrystals that would falsely elevate the measured concentration.
 - Quantitatively dilute the filtered sample with the solvent to bring its concentration into the linear range of the previously established calibration curve.
 - Analyze the diluted sample using the validated UV-Vis or HPLC method.
- Data Interpretation and Validation (Self-Validation Step 2):
 - Calculate the concentration of **2-iodophenol** in the original saturated solution using the dilution factor.

- Plot the measured solubility versus time. The system is considered at equilibrium when the concentration values from consecutive time points (e.g., 48 and 72 hours) are statistically identical, forming a plateau. This validates that the measured value is the true equilibrium solubility.



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Caption: Workflow for Equilibrium Solubility Determination.

Conclusion

2-Iodophenol is a polar molecule whose solubility is primarily dictated by its ability to participate in hydrogen bonding and dipole-dipole interactions. It is highly soluble in polar protic and aprotic organic solvents, slightly soluble in water and less polar solvents, and poorly soluble in non-polar hydrocarbons. The weak acidity of its phenolic proton makes its aqueous solubility highly dependent on pH. For drug development and chemical synthesis, where precise concentrations are required, a quantitative understanding obtained through rigorous experimental methods like the shake-flask protocol is indispensable. This guide provides the foundational knowledge and practical framework for researchers to confidently handle and utilize **2-iodophenol** in their work.

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